

# physical properties of 4-Iodo-1,3,5-trimethyl-1H-pyrazole

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## Compound of Interest

Compound Name: 4-Iodo-1,3,5-trimethyl-1H-pyrazole

Cat. No.: B1330906

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An In-depth Technical Guide on the Physical Properties of **4-Iodo-1,3,5-trimethyl-1H-pyrazole**

## Introduction

**4-Iodo-1,3,5-trimethyl-1H-pyrazole** is a halogenated heterocyclic compound. As a derivative of pyrazole, it serves as a valuable building block in organic synthesis and medicinal chemistry. The presence of an iodine atom at the 4-position of the pyrazole ring provides a reactive site for various cross-coupling reactions, enabling the synthesis of more complex molecular architectures. This guide provides a comprehensive overview of its core physical properties, experimental protocols for its synthesis, and a visualization of its synthetic pathway.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **4-Iodo-1,3,5-trimethyl-1H-pyrazole** are summarized in the table below. These properties are essential for its handling, storage, and application in a laboratory setting.

Property	Value
CAS Number	51660-65-2[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> IN <sub>2</sub> [1][4]
Molecular Weight	236.05 g/mol [1][4]
Appearance	Solid[4]
InChI	1S/C6H9IN2/c1-4-6(7)5(2)9(3)8-4/h1-3H3[4]
SMILES	CN1C(C)=C(I)C(C)=N1[4]

## Experimental Protocols

The synthesis of **4-iodo-1,3,5-trimethyl-1H-pyrazole** can be achieved through the N-methylation of 4-iodo-3,5-dimethyl-1H-pyrazole. Below is a representative experimental protocol.

Synthesis of **4-iodo-1,3,5-trimethyl-1H-pyrazole** from 4-iodo-3,5-dimethyl-1H-pyrazole

Materials:

- 4-iodo-3,5-dimethyl-1H-pyrazole
- Sodium hydride (NaH)
- Methyl iodide (CH<sub>3</sub>I)
- Anhydrous tetrahydrofuran (THF)

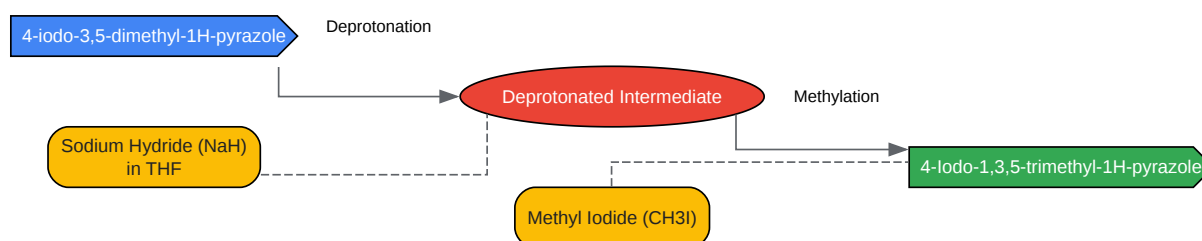
Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), a solution of 4-iodo-3,5-dimethyl-1H-pyrazole in anhydrous tetrahydrofuran is prepared in a round-bottom flask at 20°C.
- Sodium hydride is added portion-wise to the stirred solution.

- After the addition of sodium hydride is complete, methyl iodide is added to the reaction mixture.
- The reaction is stirred for 12 hours.
- Upon completion, the reaction is carefully quenched, and the product is extracted.
- The crude product is then purified, typically by column chromatography, to yield **4-Iodo-1,3,5-trimethyl-1H-pyrazole**.<sup>[1]</sup>

## Synthetic Workflow Visualization

The synthesis of **4-Iodo-1,3,5-trimethyl-1H-pyrazole** from its precursors can be visualized as a straightforward two-step process involving deprotonation followed by methylation.



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Caption: Synthetic pathway for **4-Iodo-1,3,5-trimethyl-1H-pyrazole**.

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## References

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